

# A Comprehensive Technical Guide to 2,4-Dichlorophenethylamine (CAS: 52516-13-9)

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## Compound of Interest

Compound Name: 2,4-Dichlorophenethylamine

Cat. No.: B1295462

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties, synthesis, and potential applications of **2,4-Dichlorophenethylamine**, a substituted phenethylamine derivative of interest in medicinal chemistry and drug discovery.

## Chemical and Physical Properties

**2,4-Dichlorophenethylamine** is a chlorinated derivative of phenethylamine. Its physicochemical properties are summarized in the table below, providing a foundational understanding of its characteristics.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value
CAS Number	52516-13-9
Molecular Formula	C <sub>8</sub> H <sub>9</sub> Cl <sub>2</sub> N
Molecular Weight	190.07 g/mol
Appearance	Liquid
Density	1.26 g/mL at 25 °C
Boiling Point	75-76 °C at 0.04 mmHg
Refractive Index	n <sub>20/D</sub> 1.565
Flash Point	113 °C (235.4 °F) - closed cup
IUPAC Name	2-(2,4-dichlorophenyl)ethanamine
Synonyms	1-Amino-2-(2,4-dichlorophenyl)ethane, 1-(2-Aminoethyl)-2,4-dichlorobenzene
InChI Key	VHJKDOLGYMULOP-UHFFFAOYSA-N
SMILES	<chem>NCCc1ccc(Cl)cc1Cl</chem>

## Synthesis and Experimental Protocols

The synthesis of **2,4-Dichlorophenethylamine** can be achieved through several routes, primarily involving the reduction of a nitrile or the reductive amination of a ketone.

### Synthesis via Reduction of 2,4-Dichlorophenylacetonitrile

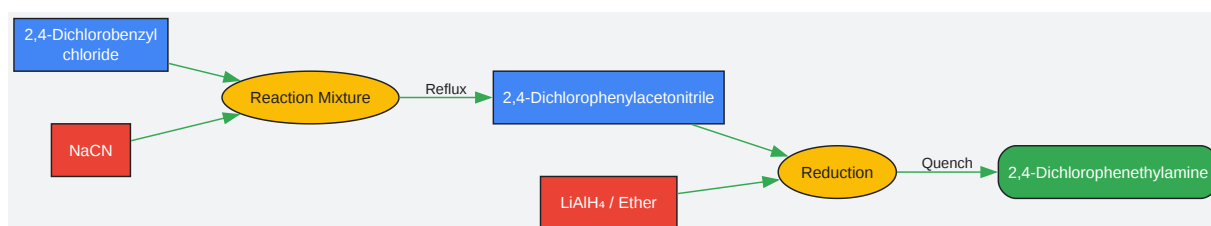
A common and effective method for the synthesis of **2,4-Dichlorophenethylamine** is the reduction of 2,4-dichlorophenylacetonitrile.

Experimental Protocol:

- Step 1: Synthesis of 2,4-Dichlorophenylacetonitrile. 2,4-Dichlorobenzyl chloride is reacted with sodium cyanide in an aqueous solution containing a phase-transfer catalyst such as

polyethylene glycol. The mixture is refluxed, and after completion, the product is extracted with an organic solvent (e.g., ether), dried, and concentrated under reduced pressure to yield 2,4-dichlorophenylacetonitrile.<sup>[4][5]</sup>

- **Step 2: Reduction to 2,4-Dichlorophenethylamine.** The resulting 2,4-dichlorophenylacetonitrile is then reduced to the corresponding phenethylamine. This can be achieved using a variety of reducing agents. A standard laboratory procedure would involve a metal hydride reduction. For example, lithium aluminum hydride ( $\text{LiAlH}_4$ ) in an anhydrous ether solvent such as diethyl ether or tetrahydrofuran (THF) would effectively reduce the nitrile to the primary amine. The reaction is typically performed under an inert atmosphere (e.g., nitrogen or argon) and at a controlled temperature. Following the reduction, the reaction is carefully quenched with water and a strong base (e.g., sodium hydroxide) to precipitate the aluminum salts. The organic layer is then separated, dried, and the solvent is removed to yield **2,4-Dichlorophenethylamine**.



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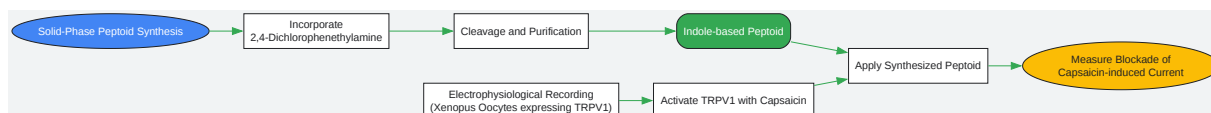
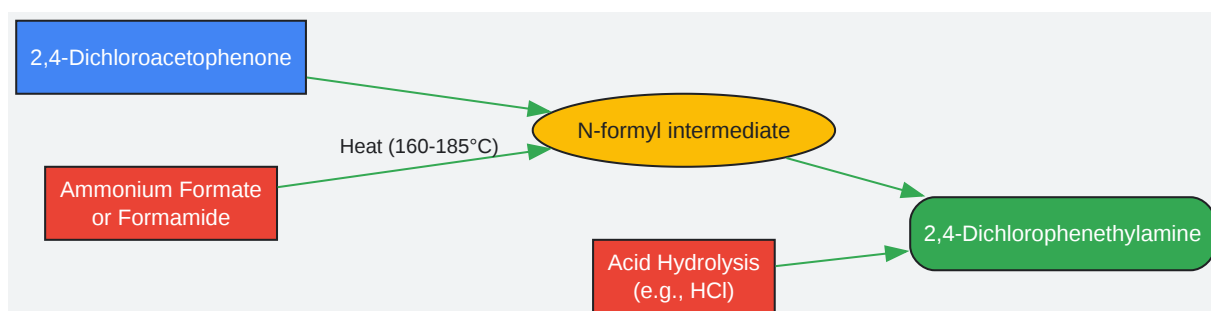
Synthesis of **2,4-Dichlorophenethylamine** via Nitrile Reduction.

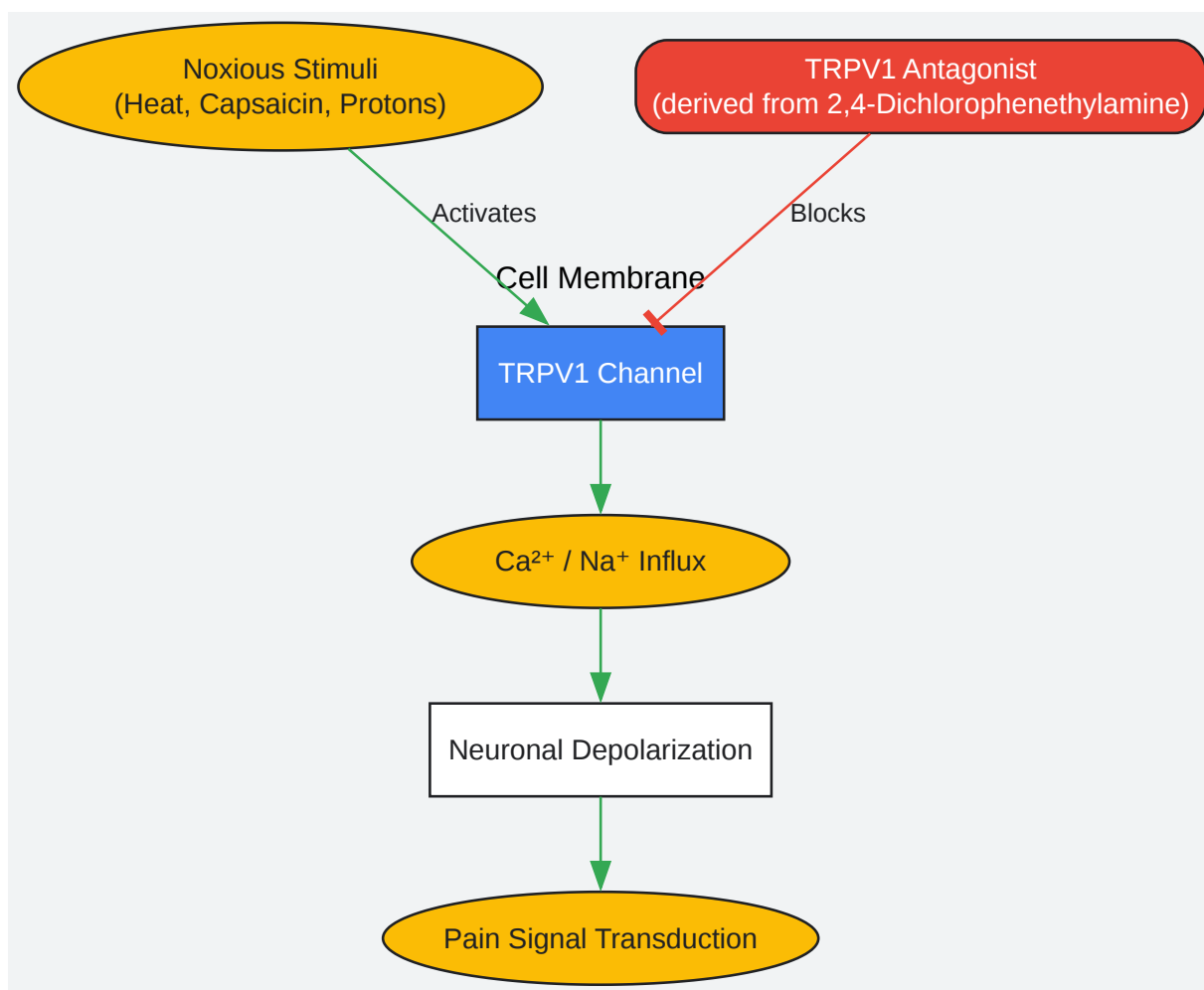
## Synthesis via Leuckart Reaction of 2,4-Dichloroacetophenone

An alternative route is the Leuckart reaction, a reductive amination process using formic acid or its derivatives.<sup>[6][7][8]</sup>

Experimental Protocol:

- Step 1: Synthesis of 2,4-Dichloroacetophenone. This precursor can be synthesized via a Friedel-Crafts acylation of 1,3-dichlorobenzene with acetyl chloride or acetic anhydride using a Lewis acid catalyst like aluminum chloride.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Step 2: Leuckart Reaction. 2,4-Dichloroacetophenone is heated with ammonium formate or formamide.[\[13\]](#)[\[14\]](#) The reaction proceeds through the formation of an N-formyl intermediate, which is then hydrolyzed (typically with hydrochloric acid) to yield **2,4-Dichlorophenethylamine**. This one-pot reaction requires high temperatures, often between 160-185°C.





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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2,4-Dichlorophenethylamine (CAS: 52516-13-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295462#2-4-dichlorophenethylamine-cas-number-52516-13-9-properties]

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